

Dolutegravir-d5 proper disposal procedures

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Compound of Interest

Compound Name: *Dolutegravir-d5*

Cat. No.: *B1165065*

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As your trusted partner in laboratory safety and analytical excellence, we provide this comprehensive operational guide to handling and disposing of **Dolutegravir-d5**.

Dolutegravir-d5 is the deuterium-labeled stable isotope of Dolutegravir, a highly potent HIV-1 integrase strand transfer inhibitor (INSTI). In therapeutic drug monitoring (TDM) and pharmacokinetic assays, **Dolutegravir-d5** is utilized as the gold-standard internal standard (IS) for LC-MS/MS quantification. By incorporating five deuterium atoms, the molecule achieves a +5 Da [1].

While chemically stable, **Dolutegravir-d5** presents severe ecological hazards. Because it does not readily biodegrade, improper disposal into municipal wastewater systems leads to bioaccumulation. Note: While this guide emphasizes the stringent US EPA Resource Conservation and Recovery Act (RCRA) standards as a global benchmark for safety, laboratories operating in our current location of France must also align these practices with the European Waste Catalogue (EWC) directives for hazardous pharmaceutical waste.

Part 1: Physicochemical & Hazard Profile

Before integrating **Dolutegravir-d5** into your workflow, it is critical to understand its hazard profile. The compound is highly toxic to aquatic environments and requires specialized handling to prevent ecological contamination.

Parameter	Specification / Data
Chemical Name	Dolutegravir-d5
Molecular Formula	C20H14D5F2N3O5
Molecular Weight	424.4 g/mol
Primary Application	Internal Standard (LC-MS/MS) for HIV INSTI quantification
GHS Environmental Hazards	Aquatic Acute 1 (H400), Aquatic Chronic 1 (H410)
Hazardous Decomposition	Carbon oxides, Nitrogen oxides (NOx), Hydrogen fluoride (HF) gas
Waste Classification	Non-creditable hazardous pharmaceutical waste (EPA RCRA / EWC)

Data synthesized from [2] and [3] safety data sheets.

Part 2: Standardized LC-MS/MS Operational Protocol

To ensure high recovery and precise quantification, plasma samples must undergo rigorous preparation. The following Liquid-Liquid Extraction (LLE) protocol is field-validated for **Dolutegravir-d5** handling.

1. Matrix Aliquoting & IS Spiking

- Action: Transfer 50 µL of human plasma to a 1.5 mL microcentrifuge tube. Spike with 10 µL of **Dolutegravir-d5** working solution (e.g., 500 ng/mL in methanol).
- Causality: Introducing the internal standard at the very first step ensures it undergoes identical extraction losses as the target analyte. Because the deuterated compound shares identical chromatographic retention times and ionization efficiencies with unlabeled Dolutegravir, this self-validating step perfectly corrects for matrix effects and ion suppression during electrospray ionization (ESI).

2. Liquid-Liquid Extraction (LLE)

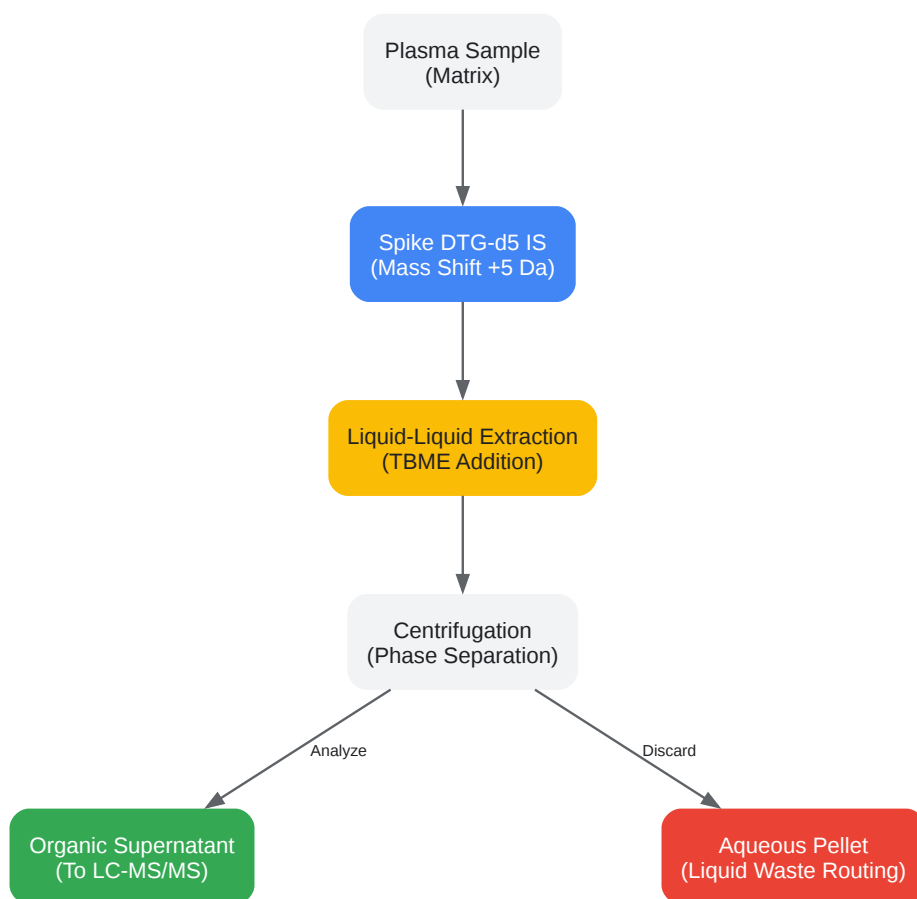
- Action: Add 500 µL of tert-butyl-methyl-ether (TBME)[4].
- Causality: TBME is a highly selective, non-halogenated organic solvent. It selectively partitions the lipophilic **Dolutegravir-d5** into the organic phase while precipitating polar matrix proteins and salts into the aqueous phase, ensuring a clean extraction[4].

3. Phase Separation

- Action: Vortex vigorously for 2 minutes, then centrifuge at 14,000 x g for 10 minutes at 4°C.
- Causality: High-speed centrifugation breaks any micro-emulsions formed during vortexing, yielding a crisp, impenetrable interface between the upper organic layer and the lower aqueous matrix.

4. Evaporation & Reconstitution

- Action: Transfer the upper organic layer to a clean 96-well plate. Evaporate to dryness under a gentle stream of ultra-pure nitrogen at 40°C. Reconstitute in 100 µL of mobile phase (e.g., 80:20 Methanol:Water with 0.1% Formic Acid).
- Causality: Nitrogen evaporation concentrates the analyte to increase assay sensitivity. The acidic reconstitution solvent ensures **Dolutegravir-d5** remains in a protonated state, optimizing positive-ion ESI-MS/MS detection.



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Dolutegravir-d5 LC-MS/MS extraction workflow and initial waste segregation.

Part 3: Compliant Disposal & Waste Management Procedures

Due to its H400/H410 classification, **Dolutegravir-d5** waste is strictly regulated. Under the EPA's Management Standards for Hazardous Waste Pharmaceuticals, the sewerage (flushing down the drain) of any hazardous pharmaceutical waste is explicitly prohibited[5].

1. Point-of-Generation Segregation

- **Liquid Waste:** Combine the aqueous matrix pellets and any unused TBME/reconstitution solvents into a designated, chemically compatible high-density polyethylene (HDPE) liquid waste carboy.
- **Solid Waste:** Dispose of extraction vials and heavily contaminated pipette tips in dedicated rigid pharmaceutical waste bins.
- **Causality:** Segregating liquid from solid waste prevents dangerous chemical reactions and significantly reduces disposal costs, as liquid hazardous waste is priced by volume and halogen content.

2. Labeling & Accumulation

- **Action:** Label all containers clearly with "Hazardous Pharmaceutical Waste - Toxic to Aquatic Life" and the accumulation start date. Store in a designated Satellite Accumulation Area (SAA) with secondary containment.
- **Causality:** Under EPA RCRA rules, non-creditable hazardous waste can be accumulated on-site for up to one year[6]. Secondary containment prevents catastrophic environmental release in the event of primary container failure.

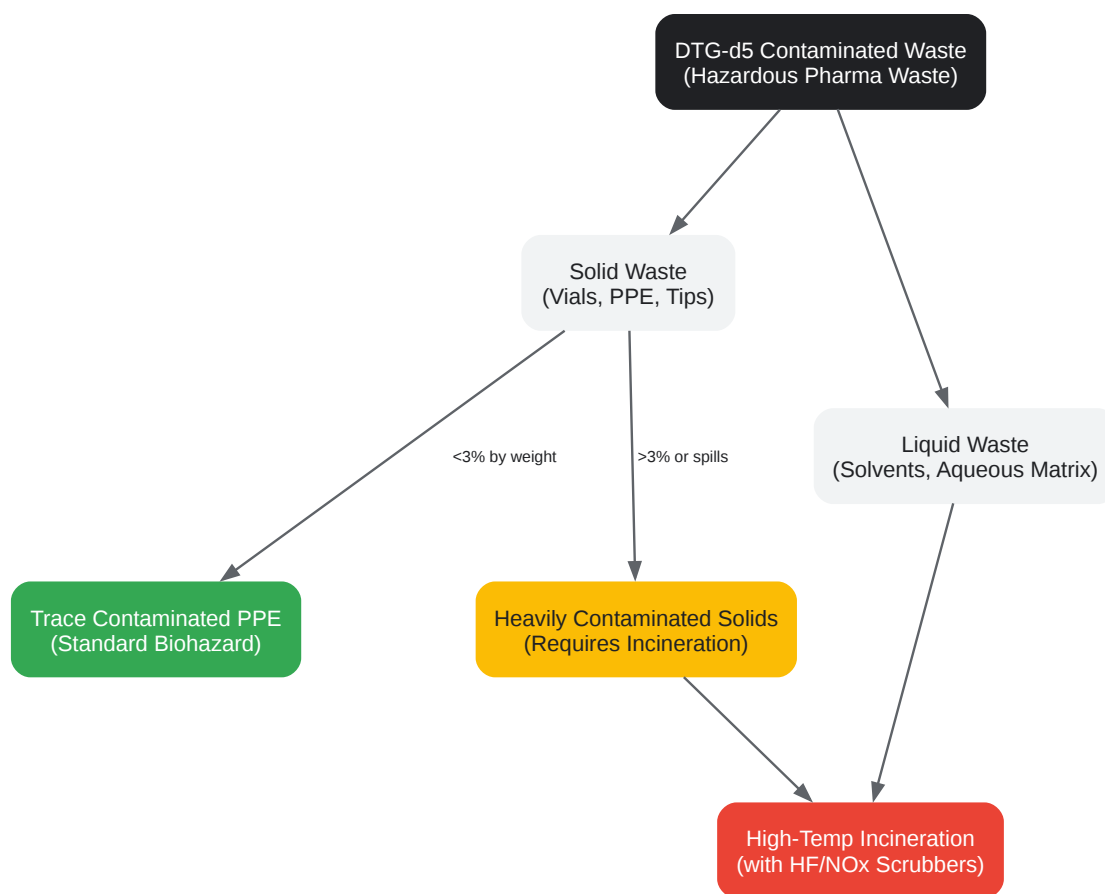
3. Trace Contaminated PPE Handling

- **Action:** Gloves or bench pads containing only trace amounts of **Dolutegravir-d5** (e.g., from handling sealed vials) are not considered hazardous waste under RCRA and can be disposed of in standard biohazard or municipal solid waste streams[6].

- Causality: Environmental agencies exempt trace-contaminated PPE to prevent the unnecessary and costly over-classification of standard medical waste, allowing laboratories to optimize their waste budgets safely.

4. Final Destruction via High-Temperature Incineration

- Action: Contract a licensed hazardous waste vendor to transport the waste for incineration.
- Causality: **Dolutegravir-d5** contains highly stable Carbon-Fluorine (C-F) and Carbon-Deuterium (C-D) bonds. High-temperature incineration (>1,000°C) equipped with post-combustion scrubbers is mandatory to completely mineralize the compound and neutralize the resulting hydrogen fluoride (HF) and nitrogen oxide (NOx) gases, preventing atmospheric pollution[3].



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Decision tree for **Dolutegravir-d5** waste classification and compliant disposal routing.

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